4-Chloro-2-fluorobenzylamine molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chloro-2-fluorobenzylamine*
CAS No.:	*72235-57-5*
Cat. No.:	*B1333403*

Get Quote

An In-depth Technical Guide to **4-Chloro-2-fluorobenzylamine**: Molecular Structure, Synthesis, and Applications

Introduction

4-Chloro-2-fluorobenzylamine is a halogenated aromatic amine that serves as a pivotal structural motif and versatile building block in the synthesis of complex organic molecules. Its utility is most pronounced in the fields of medicinal chemistry and agrochemical research, where the specific arrangement of its functional groups—a nucleophilic aminomethyl group, an electron-withdrawing chlorine atom, and a metabolically robust fluorine atom—provides a unique scaffold for creating targeted, high-value compounds. The strategic placement of the halogen atoms on the phenyl ring significantly influences the molecule's electronic properties, reactivity, and the physiological characteristics of its derivatives. This guide offers a comprehensive technical overview of **4-Chloro-2-fluorobenzylamine**, detailing its molecular structure, physicochemical properties, spectroscopic signature, synthesis, and critical applications for researchers and drug development professionals.

© 2026 BenchChem. All rights reserved.

Molecular Structure and Physicochemical Properties

The foundational identity of **4-Chloro-2-fluorobenzylamine** is defined by its unique substitution pattern on a benzylamine core. The molecule consists of a benzene ring where the aminomethyl group (-CH_2NH_2) is at position 1, a fluorine atom at position 2 (ortho), and a chlorine atom at position 4 (para). This arrangement is critical to its function as a chemical intermediate.

The IUPAC name for this compound is (4-chloro-2-fluorophenyl)methanamine.[1] The presence of both fluorine and chlorine imparts specific properties to the molecule. Fluorine, being highly electronegative, can modulate the pKa of the amine group and influence binding interactions in biological systems, often enhancing metabolic stability.[2] The chlorine atom provides an additional site for synthetic modification and influences the overall electronic nature of the aromatic ring.

Table 1: Core Properties of **4-Chloro-2-fluorobenzylamine**

Property	Value	Source(s)
Molecular Formula	C_7H_7ClFN	[1][3]
Molecular Weight	159.59 g/mol	[1][3]
CAS Number	72235-57-5	[1][3]
Appearance	Faint brown to dark brown solid	[4]
Density	~1.217 g/cm³ (estimate)	[4]
Water Solubility	Soluble	[4]

```
graph "4_Chloro_2_fluorobenzylamine_Structure" {
layout=neato;
node [shape=plaintext];
```

© 2026 BenchChem. All rights reserved.

```
edge [color="#202124"];

// Define nodes for atoms with positions
C1 [label="C", pos="0,1.2!"];
C2 [label="C", pos="-1.04,0.6!"];
C3 [label="C", pos="-1.04,-0.6!"];
C4 [label="C", pos="0,-1.2!"];
C5 [label="C", pos="1.04,-0.6!"];
C6 [label="C", pos="1.04,0.6!"];
C7 [label="C", pos="0,2.6!"];
N8 [label="NH₂", pos="0,3.8!", fontcolor="#34A853"];
F9 [label="F", pos="-2.2,1.2!", fontcolor="#EA4335"];
Cl10 [label="Cl", pos="0,-2.6!", fontcolor="#FBBC05"];

// Define nodes for hydrogens on the ring
H3 [label="H", pos="-2.0,-1.1!"];
H5 [label="H", pos="2.0,-1.1!"];
H6 [label="H", pos="2.0,1.1!"];

// Draw bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;
C1 -- C7;
C7 -- N8;
C2 -- F9;
C4 -- Cl10;
C3 -- H3;
C5 -- H5;
C6 -- H6;

// Add double bonds for aromaticity (visual representation)
edge [style=dashed, constraint=false];
C1 -- C6;
```

© 2026 BenchChem. All rights reserved.

```
C2 -- C3;
C4 -- C5;


}
```

Caption: 2D structure of **4-Chloro-2-fluorobenzylamine**.

Spectroscopic Characterization: Elucidating the Structure

The definitive confirmation of the molecular structure of **4-Chloro-2-fluorobenzylamine** is achieved through a combination of spectroscopic techniques. Each method provides a unique piece of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{1}H NMR: The proton NMR spectrum is key to identifying the hydrogen environments.
  - Aromatic Protons (3H): The three protons on the aromatic ring will appear in the δ 7.0-7.5 ppm region. Their signals will be complex multiplets due to proton-proton (ortho, meta) and proton-fluorine coupling.
  - Benzylic Protons (-CH_2-): The two protons of the aminomethyl group are chemically equivalent and typically appear as a singlet around δ 3.8-4.2 ppm.
  - Amine Protons (-NH_2): The two amine protons usually give rise to a broad singlet whose chemical shift is variable and dependent on solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum reveals the number of distinct carbon environments.
  - Seven unique carbon signals are expected.
  - The carbon atom bonded to fluorine (C2) will exhibit a large one-bond coupling constant (^{1}JCF), appearing as a doublet.
  - The carbon atoms ortho and meta to the fluorine will also show smaller C-F couplings.

© 2026 BenchChem. All rights reserved.

- The chemical shifts are influenced by the attached halogens, with carbons bonded to F and Cl being significantly shifted.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule based on their vibrational frequencies.

- N-H Stretch: As a primary amine, it will show two characteristic sharp peaks in the 3300-3500 cm^{-1} region.
- C-H Stretch: Aromatic C-H stretches appear just above 3000 cm^{-1}, while the aliphatic C-H stretches of the -CH_2- group appear just below 3000 cm^{-1}.
- Aromatic C=C Stretch: Peaks in the 1450-1600 cm^{-1} region are indicative of the benzene ring.
- C-F and C-Cl Stretches: Strong absorptions in the fingerprint region (below 1300 cm^{-1}) correspond to the carbon-fluorine and carbon-chlorine bonds.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and information about the elemental composition.

- Molecular Ion (M^+): The mass spectrum will show the molecular ion peak.
- Isotopic Pattern: A crucial diagnostic feature is the isotopic pattern for chlorine. The presence of one chlorine atom results in two peaks for the molecular ion: M^+ (containing ^{35}Cl) and M+2 (containing ^{37}Cl), with a characteristic intensity ratio of approximately 3:1.[5] This signature provides unambiguous evidence for the presence of a single chlorine atom in the structure.

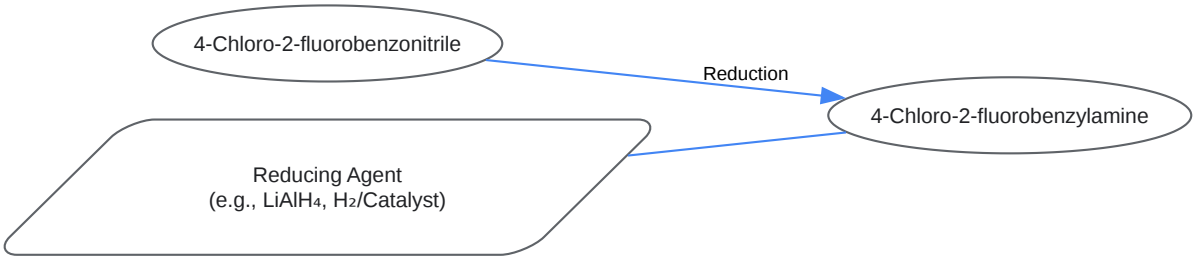
Synthesis and Chemical Reactivity

The primary role of **4-Chloro-2-fluorobenzylamine** is as a reactive intermediate. Understanding its synthesis and the reactivity of its functional groups is essential for its application.

© 2026 BenchChem. All rights reserved.

Synthetic Pathway

A common and efficient method for preparing **4-Chloro-2-fluorobenzylamine** is through the chemical reduction of its corresponding nitrile precursor, 4-chloro-2-fluorobenzonitrile. This transformation can be achieved using various reducing agents, such as lithium aluminum hydride ($LiAlH_4$) or catalytic hydrogenation. The nitrile itself can be synthesized from commercially available precursors like 2,5-dichloronitrobenzene.[6]



Click to download full resolution via product page

Caption: General synthesis workflow for **4-Chloro-2-fluorobenzylamine**.

Core Reactivity

- Aminomethyl Group: The primary amine is a potent nucleophile and the main site of reactivity. It readily participates in reactions to form amides, sulfonamides, ureas, and secondary or tertiary amines. This reactivity is the cornerstone of its use as a building block, allowing it to be coupled with carboxylic acids, sulfonyl chlorides, and other electrophiles to construct larger molecules.

- Aromatic Ring: The halogen substituents make the ring electron-deficient and influence its participation in further reactions. While deactivated towards electrophilic aromatic substitution, the ring can undergo nucleophilic aromatic substitution under certain conditions. More importantly, the chloro and fluoro positions can be leveraged in modern cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to form new carbon-carbon or carbon-heteroatom bonds, although the C-Cl bond is generally more reactive in these transformations than the C-F bond.

Applications in Research and Drug Development

© 2026 BenchChem. All rights reserved.

The specific structure of **4-Chloro-2-fluorobenzylamine** makes it a valuable precursor in the synthesis of biologically active compounds. The combination of the reactive amine "handle" with the halogenated phenyl ring provides a scaffold that is frequently found in modern pharmaceuticals.

- Enzyme Inhibitors: This benzylamine derivative is used to prepare inhibitors for various enzymes. For instance, it is a key intermediate in the synthesis of certain DNA polymerase IIIC inhibitors, which are being investigated as potential antibacterial agents against Gram-positive bacteria.[7]

- Modulators of Cellular Signaling: The scaffold is used to create molecules that modulate critical cellular pathways. It has been incorporated into compounds designed to regulate the integrated stress response (ISR) by acting on the eIF2B protein complex.[7] Such modulators have therapeutic potential in a range of diseases, including neurodegenerative disorders and cancer.[7]

- Scaffold for Drug Discovery: In broader drug discovery campaigns, **4-Chloro-2-fluorobenzylamine** serves as a fragment or starting material. The fluorine atom can improve metabolic stability and binding affinity, while the chlorine atom provides a vector for exploring structure-activity relationships (SAR) by enabling synthetic diversification.[2][8]

Safety and Handling

Due to its chemical nature, **4-Chloro-2-fluorobenzylamine** must be handled with appropriate safety precautions. It is classified as a corrosive material.

- Hazards: The primary hazards are severe skin burns and serious eye damage.[9] Ingestion can cause severe damage to the digestive tract.[9][10]

- Handling: Work should be conducted in a well-ventilated area or fume hood.[11] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat, is mandatory.[9]

- Storage: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[11]

Table 2: GHS Hazard and Precautionary Statements

© 2026 BenchChem. All rights reserved.

Type	Code	Statement
Hazard	H314	Causes severe skin burns and eye damage.[9]
Precaution	P280	Wear protective gloves/protective clothing/eye protection/face protection.[9]
Precaution	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[9]
Precaution	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.[9]
Precaution	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
Precaution	P310	Immediately call a POISON CENTER or doctor/physician.[9]

Conclusion

4-Chloro-2-fluorobenzylamine is more than a simple chemical; it is an enabling tool for innovation in science. Its well-defined molecular structure, characterized by a unique pattern of reactive and modulating functional groups, makes it an indispensable intermediate in the synthesis of novel pharmaceuticals and other high-performance materials. A thorough understanding of its structural properties, confirmed through rigorous spectroscopic analysis, and its predictable reactivity allows researchers and drug development professionals to strategically incorporate this scaffold into complex molecular architectures, paving the way for the discovery of next-generation therapies and advanced materials.

© 2026 BenchChem. All rights reserved.

References

- PubChem. **4-Chloro-2-fluorobenzylamine**. [Link]
- European Patent Office. Process for the preparation of 4-chloro-2-nitrobenzonitrile - EP 0110559 A1. [Link]
- Müller, K., Faeh, C., & Diederich, F. (2007). Fluorine in pharmaceuticals: looking beyond intuition. Science, 317(5846), 1881-1886. [Link]
- Jeschke, P. (2004). The unique role of fluorine in the design of active ingredients for modern crop protection. Pest Management Science, 60(5), 455-465. [Link]
- University of Regensburg. Chapter 13 Spectroscopy NMR, IR, MS, UV-Vis. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 4-Chloro-2-fluorobenzylamine | C7H7ClFN | CID 2724910 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Applications of Fluorine in Medicinal Chemistry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. 4-CHLORO-2-FLUOROBENZYLAMINE HYDROCHLORIDE CAS#: 202982-63-6 [m.chemicalbook.com]
- 5. lehigh.edu [lehigh.edu]
- 6. data.epo.org [data.epo.org]
- 7. guidechem.com [guidechem.com]
- 8. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. fishersci.fr [fishersci.fr]

© 2026 BenchChem. All rights reserved.

- 10. fishersci.com [fishersci.com]
- 11. echemi.com [echemi.com]
- To cite this document: BenchChem. [4-Chloro-2-fluorobenzylamine molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1333403/docs#4-chloro-2-fluorobenzylamine-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.